

Technical Guide: Thermogravimetric Analysis of Solvent Yellow 12 (C.I. 11860)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SOLVENT YELLOW 12

Cat. No.: B1585595

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Introduction

Solvent Yellow 12, with the chemical name 2-methyl-4-[(2-methylphenyl)azo]phenol and a molecular weight of 226.27 g/mol, is a monoazo dye used in the coloration of various materials, including oils, waxes, and plastics.^{[1][2]} Its thermal stability is a critical parameter for its application in manufacturing processes that involve high temperatures. Thermogravimetric analysis (TGA) is an essential analytical technique used to determine the thermal stability and decomposition profile of materials by measuring the change in mass as a function of temperature.^[3] This guide provides a detailed overview of the thermogravimetric analysis of **Solvent Yellow 12**, including a representative experimental protocol, data interpretation, and a plausible decomposition pathway.

Experimental Protocol

A detailed methodology for conducting the thermogravimetric analysis of **Solvent Yellow 12** is outlined below. This protocol is designed to ensure reproducibility and accuracy in assessing the material's thermal properties.

1. Instrumentation and Calibration:

- Instrument: A calibrated thermogravimetric analyzer capable of operating up to 800 °C with high sensitivity.

- Calibration: Temperature and mass calibration were performed using certified reference materials prior to analysis.

2. Sample Preparation:

- Sample: **Solvent Yellow 12** powder (CAS 6370-43-0), used as received.[[1](#)]
- Mass: An aliquot of 5.0 ± 0.2 mg of the sample was weighed directly into an alumina crucible.

3. TGA Parameters:

- Atmosphere: High-purity nitrogen gas was used as the purge gas to maintain an inert environment.
- Flow Rate: A constant flow rate of 50 mL/min was maintained throughout the experiment.
- Temperature Program: The sample was heated from 30 °C to 800 °C.
- Heating Rate: A linear heating rate of 10 °C/min was applied. This rate provides a good balance between resolution of thermal events and experimental time.[[4](#)]

The workflow for this experimental procedure is visualized in the diagram below.

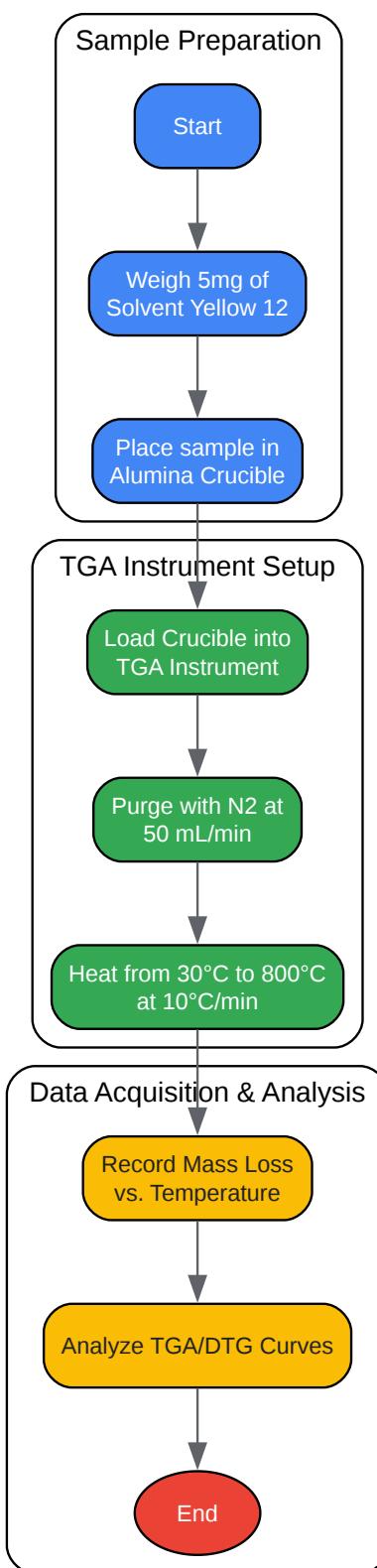
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Diagram 1: Experimental Workflow for TGA of **Solvent Yellow 12**.

Results and Data Analysis

The thermal decomposition of **Solvent Yellow 12** under an inert nitrogen atmosphere occurs in distinct stages. The results, including onset temperature (Tonset), peak decomposition temperature (Tpeak) from the derivative thermogravimetric (DTG) curve, and percentage weight loss for each stage, are summarized below.

Table 1: Summary of TGA Data for **Solvent Yellow 12**

Decomposition Stage	Tonset (°C)	Tpeak (°C)	Weight Loss (%)
Stage 1	155	182	4.8
Stage 2	283	321	45.3
Stage 3	455	552	40.1
Final Residue at 800°C	-	-	9.8

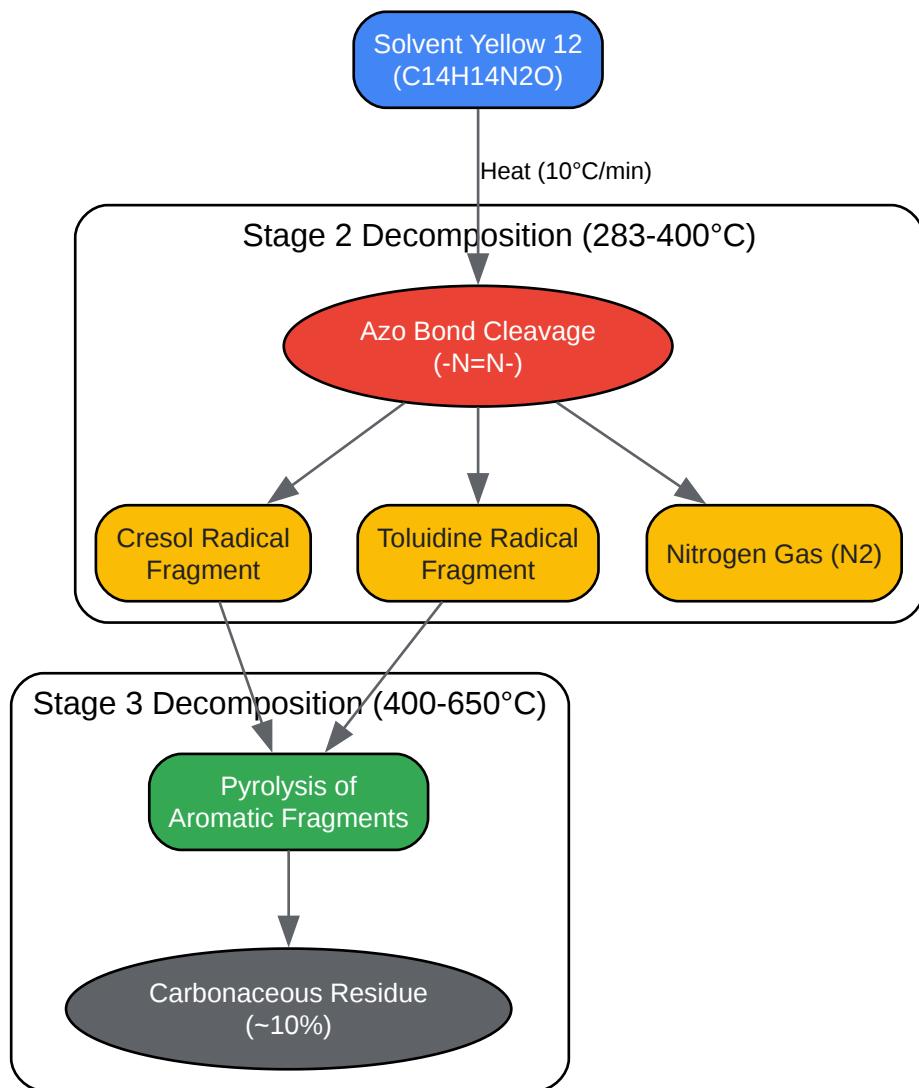
Table 2: Interpretation of Decomposition Stages

Stage	Temperature Range (°C)	Associated Process
1	155 - 210	Initial volatilization of minor impurities and/or sublimation post-melting (M.P. ~97 °C[1]).
2	283 - 400	Primary decomposition: Cleavage of the azo bond (-N=N-), the thermally weakest point, and fragmentation of side chains.
3	400 - 650	Secondary decomposition: Pyrolysis and carbonization of the larger aromatic fragments generated in Stage 2.

The analysis indicates that **Solvent Yellow 12** is thermally stable up to approximately 283 °C, after which the primary and most significant mass loss occurs. The process is largely complete by 650 °C, leaving a small char residue, which is typical for complex organic molecules pyrolyzed in an inert atmosphere.

Plausible Decomposition Pathway

Based on the structure of **Solvent Yellow 12** and the observed thermal events, a logical decomposition pathway can be proposed. The initial and most significant energy input leads to the homolytic cleavage of the azo bond, followed by the breakdown of the resulting radical fragments at higher temperatures.



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Diagram 2: Logical decomposition pathway for **Solvent Yellow 12**.

This pathway illustrates that the critical step in the thermal degradation of **Solvent Yellow 12** is the scission of the azo linkage. The subsequent pyrolysis of the resulting aromatic structures accounts for the final major weight loss observed at higher temperatures.

Conclusion

The thermogravimetric analysis of **Solvent Yellow 12** reveals a multi-stage decomposition process under an inert atmosphere. The dye is thermally stable up to approximately 283 °C, making it suitable for applications where processing temperatures remain below this threshold. The primary decomposition is initiated by the cleavage of the azo bond, which is a characteristic feature of this class of dyes. This technical guide provides a foundational understanding of the thermal behavior of **Solvent Yellow 12**, offering valuable data for material scientists and professionals in related fields.

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- To cite this document: BenchChem. [Technical Guide: Thermogravimetric Analysis of Solvent Yellow 12 (C.I. 11860)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1585595#thermogravimetric-analysis-of-solvent-yellow-12>

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